

# D-Ribose-13C5 solubility and preparation of stock solutions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *D-Ribose(mixture of isomers)-13c5*

Cat. No.: *B12387467*

[Get Quote](#)

## D-Ribose-13C5: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of D-Ribose-13C5 and the preparation of stock solutions.

## Frequently Asked Questions (FAQs)

Q1: What is the solubility of D-Ribose-13C5 in common laboratory solvents?

A1: D-Ribose-13C5 exhibits good solubility in aqueous solutions and some organic solvents. It is soluble in water and methanol.<sup>[1][2]</sup> One supplier specifies a solubility of up to 100 mg/mL in water, though this may require sonication to fully dissolve.<sup>[3]</sup> It is slightly soluble in ethanol.<sup>[1]</sup>

Q2: What is the recommended storage condition for powdered D-Ribose-13C5?

A2: The powdered form of D-Ribose-13C5 should be stored at room temperature, protected from light and moisture.<sup>[4][5][6]</sup>

Q3: How should I prepare a stock solution of D-Ribose-13C5?

A3: A detailed protocol for preparing a stock solution is provided in the "Experimental Protocols" section below. The general steps involve dissolving the powdered D-Ribose-13C5 in the solvent of choice, with the aid of sonication if necessary for aqueous solutions.<sup>[3]</sup>

Q4: What are the recommended storage conditions and stability for D-Ribose-13C5 stock solutions?

A4: For optimal stability, stock solutions should be aliquoted and stored at -80°C for up to 6 months or at -20°C for up to 1 month.<sup>[3]</sup><sup>[7]</sup> It is advisable to avoid repeated freeze-thaw cycles.

Q5: Do aqueous stock solutions of D-Ribose-13C5 require any special handling?

A5: Yes, if you prepare a stock solution in water, it is recommended to filter and sterilize it using a 0.22 µm filter before use.<sup>[3]</sup>

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving D-Ribose-13C5 in Water	The compound may require energy to fully dissolve.	Use an ultrasonic bath to aid dissolution. <sup>[3]</sup> Gently warming the solution may also help, but monitor for any signs of degradation.
Precipitation Observed in Stock Solution After Storage	The solution may be supersaturated or stored at an inappropriate temperature.	Ensure the storage temperature is consistently maintained at -20°C or -80°C. If precipitation persists, consider preparing a slightly lower concentration stock solution.
Inconsistent Experimental Results	The stock solution may have degraded due to improper storage or repeated freeze-thaw cycles.	Prepare fresh stock solutions more frequently and ensure they are properly aliquoted to minimize freeze-thaw cycles. Always use the stock solution within the recommended stability period (6 months at -80°C, 1 month at -20°C). <sup>[3]</sup>

## Quantitative Data Summary

### Solubility Data

Solvent	Solubility	Notes
Water	100 mg/mL	Sonication may be required.[3]
Methanol	Soluble	[1][2]
Ethanol	Slightly Soluble	[1]

### Stock Solution Storage Recommendations

Storage Temperature	Shelf Life
-80°C	6 months[3]
-20°C	1 month[3]

## Experimental Protocols

### Protocol: Preparation of a 100 mg/mL D-Ribose-13C5 Stock Solution in Water

#### Materials:

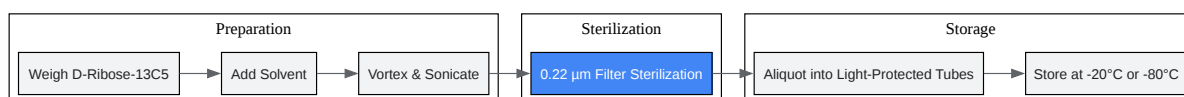
- D-Ribose-13C5 powder
- Nuclease-free water
- Sterile, conical centrifuge tubes
- Vortex mixer
- Ultrasonic water bath
- Sterile 0.22 µm syringe filter
- Sterile syringes

- Sterile, light-protected microcentrifuge tubes for aliquoting

#### Procedure:

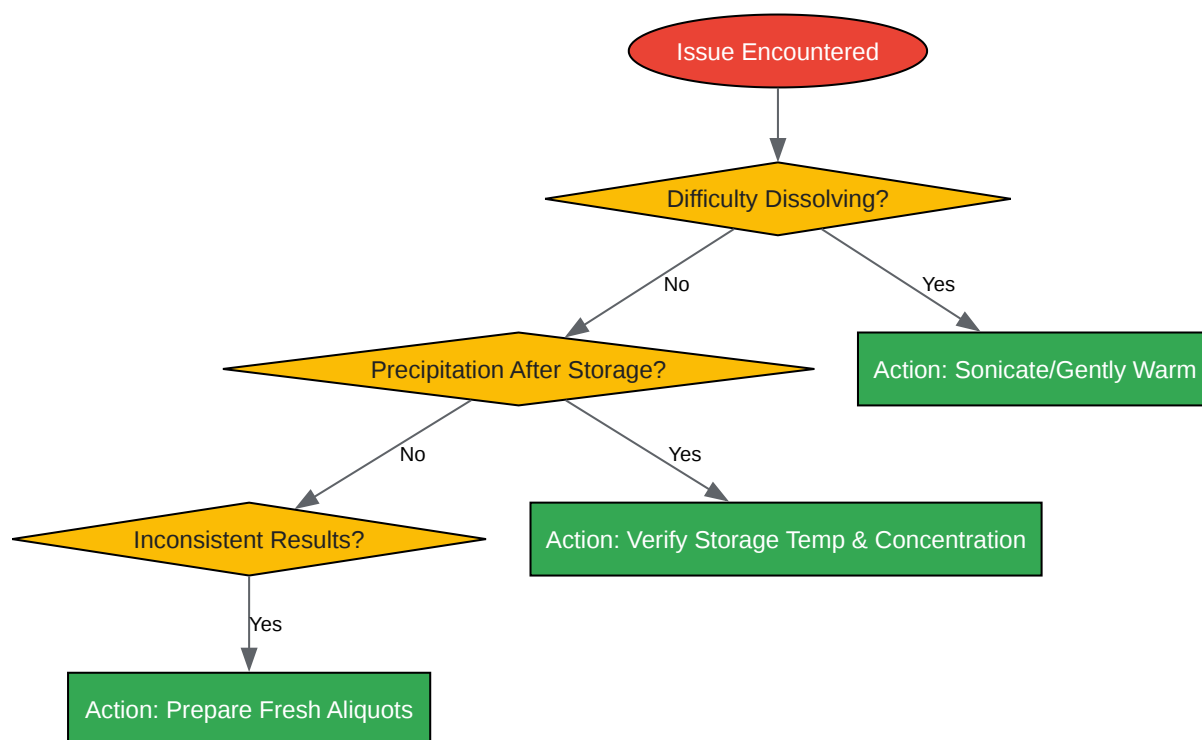
- Weighing: Accurately weigh the desired amount of D-Ribose-13C5 powder in a sterile conical centrifuge tube.
- Solvent Addition: Add the appropriate volume of nuclease-free water to achieve a final concentration of 100 mg/mL.
- Initial Dissolution: Briefly vortex the tube to disperse the powder.
- Sonication: Place the tube in an ultrasonic water bath and sonicate until the D-Ribose-13C5 is completely dissolved.<sup>[3]</sup> Visually inspect the solution to ensure no solid particles remain.
- Sterilization: Draw the solution into a sterile syringe and pass it through a 0.22 µm syringe filter into a new sterile conical tube.<sup>[3]</sup>
- Aliquoting: Dispense the sterile stock solution into smaller, single-use aliquots in sterile, light-protected microcentrifuge tubes. This will help to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).<sup>[3]</sup>

## Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the preparation and storage of D-Ribose-13C5 stock solutions.



[Click to download full resolution via product page](#)

Caption: A logical diagram for troubleshooting common issues with D-Ribose-13C5 solutions.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chembk.com [chembk.com]
- 2. MBS6032699-5x10mg | D-Ribose-13C5 Biotrend [biotrend.com]
- 3. medchemexpress.com [medchemexpress.com]

- 4. D-Ribose (U- $^{13}\text{C}_5$ , 98%) - Cambridge Isotope Laboratories, CLM-3652-0.1MG [isotope.com]
- 5. D-Ribose (1- $^{13}\text{C}$ , 99%) - Cambridge Isotope Laboratories, CLM-768-0.5 [isotope.com]
- 6. D-Ribose (U- $^{13}\text{C}_5$ , 98%) | Cambridge Isotope Laboratories, Inc. [isotope.com]
- 7. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [D-Ribose- $^{13}\text{C}_5$  solubility and preparation of stock solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12387467#d-ribose-13c5-solubility-and-preparation-of-stock-solutions]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)